

An In-depth Technical Guide to the Safety of Scandium(III) Nitrate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

Cat. No.: B564756

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of **Scandium(III) nitrate hydrate** is paramount for ensuring safe handling and experimental execution. This guide provides a comprehensive overview of its hazards, protective measures, and emergency procedures, compiled from various safety data sheets.

Chemical Identification and Physical Properties

Scandium(III) nitrate hydrate is a white, crystalline solid that is soluble in water.[1][2] It is an oxidizing agent, and its contact with combustible materials may cause a fire.[3][4] The material is also hygroscopic, meaning it readily absorbs moisture from the air.[5][6]

Property	Data
Chemical Formula	Sc(NO ₃) ₃ ·xH ₂ O
Molecular Weight	230.97 g/mol (anhydrous basis)[2][5][7]
Appearance	White solid/crystals[2][5][8]
Solubility	Soluble in water[2][5][9]
Vapor Pressure	Negligible[1]
Specific Gravity	Not available[1]
Melting Point	Not available[5]
Boiling Point	Not available[5]
Flash Point	Not applicable
Auto-ignition Temperature	Not available[5]

Hazard Identification and Classification

Scandium(III) nitrate hydrate is classified as a hazardous substance.[1] Its primary hazard is its oxidizing nature, which can intensify fires.[2][3] It is also known to cause skin and eye irritation, and may cause respiratory irritation.[2][5][6]

Hazard Classification	Category
Oxidizing Solids	Category 2[3][6]
Skin Corrosion/Irritation	Category 2[6]
Serious Eye Damage/Eye Irritation	Category 2[6]
Specific target organ toxicity - single exposure (Respiratory tract irritation)	Category 3[6]

GHS Pictograms:

GHS03: Flame over circle (Oxidizer) GHS07: Exclamation mark (Irritant)

Signal Word: Danger[3]

Hazard Statements:

- H272: May intensify fire; oxidizer.[2]
- H315: Causes skin irritation.[2][6]
- H319: Causes serious eye irritation.[2][6]
- H335: May cause respiratory irritation.[2][6]

Toxicological Information

Detailed toxicological data for **Scandium(III) nitrate hydrate** is not extensively available.[5] However, information on related compounds and general nitrate toxicity provides some insight. The toxicity of nitrates is associated with their vasodilating properties and their ability to form methemoglobin, which can impede oxygen uptake.[1] Ingestion may be harmful, especially if there is pre-existing organ damage.[1]

For scandium chloride, the intraperitoneal LD50 is 755 mg/kg and the oral LD50 is 4000 mg/kg in rodents.[1] Chronic toxicity studies on scandium chloride showed no significant changes in body weight or blood parameters in animals.[1]

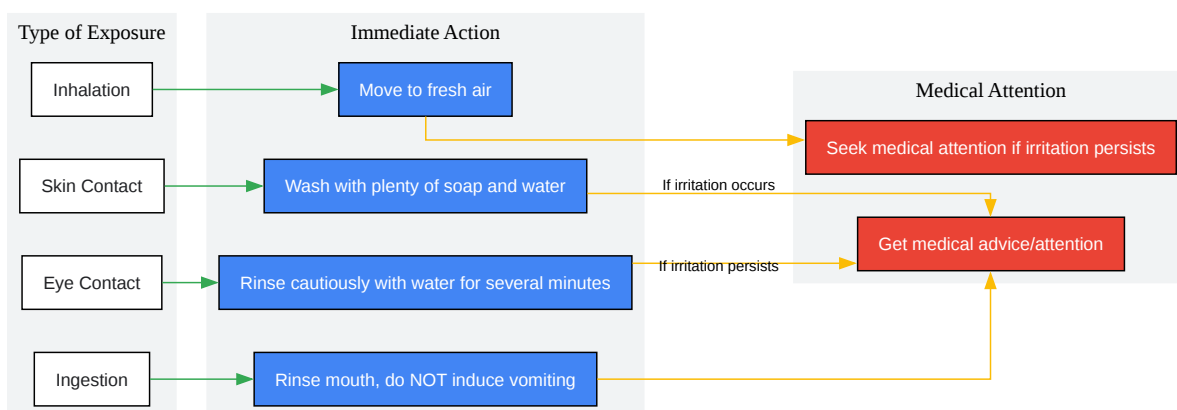
Experimental Protocols

Detailed experimental protocols for the toxicological or physical hazard testing of **Scandium(III) nitrate hydrate** are not provided in the reviewed safety data sheets. The information presented is based on standardized hazard communication protocols.

Signaling Pathways and Workflows

First Aid Measures

In the event of exposure to **Scandium(III) nitrate hydrate**, the following first aid measures should be taken.

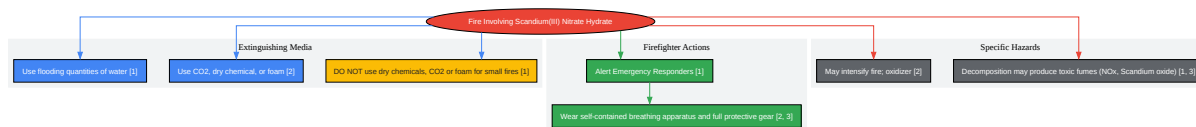


[Click to download full resolution via product page](#)

Caption: First aid procedures for different exposure routes.

Fire Fighting Measures

Due to its oxidizing properties, specific procedures should be followed when fighting a fire involving **Scandium(III) nitrate hydrate**.



[Click to download full resolution via product page](#)

Caption: Recommended fire fighting measures and associated hazards.

Handling and Storage

Proper handling and storage procedures are crucial to minimize risks associated with **Scandium(III) nitrate hydrate**.

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[5][6]
- Ensure adequate ventilation to avoid dust formation and inhalation.[1][5]
- Wash hands thoroughly after handling.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Keep away from clothing and other combustible materials.[3][6]

Storage:

- Store in a cool, dry, and well-ventilated area.[5][6]

- Keep containers tightly closed.[3][6]
- Store away from flammable substances, reducing agents, strong acids, organic materials, and metal powders.[5]
- The material is hygroscopic, so protection from moisture is necessary.[5][6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Engineering Controls:

- Use local exhaust ventilation.[1]
- Ensure eyewash stations and safety showers are close to the workstation.[3]

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety glasses or goggles and a face shield.[5]
- Skin Protection: Wear nitrile or rubber gloves and a complete suit protecting against chemicals.[5] Do not wear cotton or cotton-backed gloves.[1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use an approved respirator.[3] A full-face particle respirator type N100 (US) or type P3 (EN 143) is recommended where risk assessment shows it is appropriate.[10]

Exposure Limits:

- The Occupational Safety and Health Administration (OSHA) has not established specific exposure limits for **Scandium(III) nitrate hydrate**.
- The Oregon Permissible Exposure Limits (PELs) for particulates not otherwise regulated (PNOR) are:
 - Total Dust: 10 mg/m³[1]

- Respirable Fraction: 5 mg/m³[\[1\]](#)

Accidental Release Measures

In case of a spill, the following steps should be taken:

Minor Spills:

- Clean up all spills immediately.[\[1\]](#)
- Avoid raising dust.[\[5\]](#)
- Sweep up and place in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#)
- Eliminate all ignition sources.[\[1\]](#)

Major Spills:

- Clear the area of personnel and move upwind.[\[1\]](#)
- Alert emergency responders.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[5\]](#)
- Prevent the spillage from entering drains or the environment.[\[5\]](#)

Stability and Reactivity

- Reactivity: It is a strong oxidizer and can react violently with reducing agents.[\[1\]](#)
- Chemical Stability: The material is stable under normal handling conditions but is hygroscopic.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Conditions to Avoid: Exposure to moisture, heat, and incompatible materials.[\[5\]](#)[\[6\]](#)
- Incompatible Materials: Strong reducing agents, strong acids, combustible materials, organic materials, and metal powders.[\[5\]](#)[\[6\]](#)

- Hazardous Decomposition Products: Heating may cause decomposition, leading to the release of toxic fumes of nitrogen oxides (NO_x) and metal oxides.[1][5]

This guide provides a foundational understanding of the safety considerations for **Scandium(III) nitrate hydrate**. It is imperative for all personnel to read and understand the specific Safety Data Sheet provided by the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Scandium (III) Nitrate Hydrate - CAS 107552-14-7 [prochemonline.com]
- 3. fishersci.com [fishersci.com]
- 4. Scandium nitrate - Wikipedia [en.wikipedia.org]
- 5. prochemonline.com [prochemonline.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. fishersci.nl [fishersci.nl]
- 8. Scandium(III) nitrate - Hazardous Agents | Haz-Map [haz-map.com]
- 9. americanelements.com [americanelements.com]
- 10. file1.lookchem.com [file1.lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Scandium(III) Nitrate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564756#scandium-iii-nitrate-hydrate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com